

commercial suppliers of 13(E)-Docosenoyl chloride

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Compound of Interest

Compound Name: *13(E)-Docosenoyl chloride*

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Technical Guide: 13(E)-Docosenoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **13(E)-Docosenoyl chloride**, a derivative of the trans-monounsaturated fatty acid, 13(E)-Docosenoic acid (also known as Brassidic Acid). Due to the limited direct commercial availability of **13(E)-Docosenoyl chloride**, this guide focuses on the properties of its precursor, 13(E)-Docosenoic acid, and provides a detailed protocol for the synthesis of the corresponding acyl chloride.

Commercial Availability and Precursor Information

Direct commercial suppliers for **13(E)-Docosenoyl chloride** are not readily found. However, its precursor, 13(E)-Docosenoic acid, is available from several biochemical suppliers. Researchers can synthesize **13(E)-Docosenoyl chloride** in the laboratory from this readily available starting material.

Commercial Suppliers of 13(E)-Docosenoic Acid

- Cayman Chemical[1]
- BroadPharm[2]
- MedChemExpress[3]

- Bertin Bioreagent

Properties of 13(E)-Docosenoic Acid

The following table summarizes the key quantitative data for 13(E)-Docosenoic acid.

Property	Value	Source
Molecular Formula	C ₂₂ H ₄₂ O ₂	[1] [2]
Molecular Weight	338.6 g/mol	[1] [2]
CAS Number	506-33-2	[1] [2]
Physical State	A neat oil	[1]
Purity	≥95%	
Storage Temperature	-20°C	[2]
Solubility	DMF: 100 mg/ml, DMSO: 100 mg/ml, Ethanol: 10 mg/ml	[1]

Synthesis of 13(E)-Docosenoyl Chloride from 13(E)-Docosenoic Acid

Fatty acyl chlorides are commonly synthesized from their corresponding carboxylic acids using a chlorinating agent. Thionyl chloride (SOCl₂) and oxalyl chloride ((COCl)₂) are two of the most frequently used reagents for this transformation. The byproducts of these reactions are gaseous, which simplifies the purification of the desired acyl chloride.[\[4\]](#)[\[5\]](#)

Below is a generalized experimental protocol for the synthesis of a fatty acyl chloride from a fatty acid using thionyl chloride. This method can be adapted for the preparation of **13(E)-Docosenoyl chloride** from 13(E)-Docosenoic acid.

Experimental Protocol: Synthesis of Fatty Acyl Chloride using Thionyl Chloride

Materials:

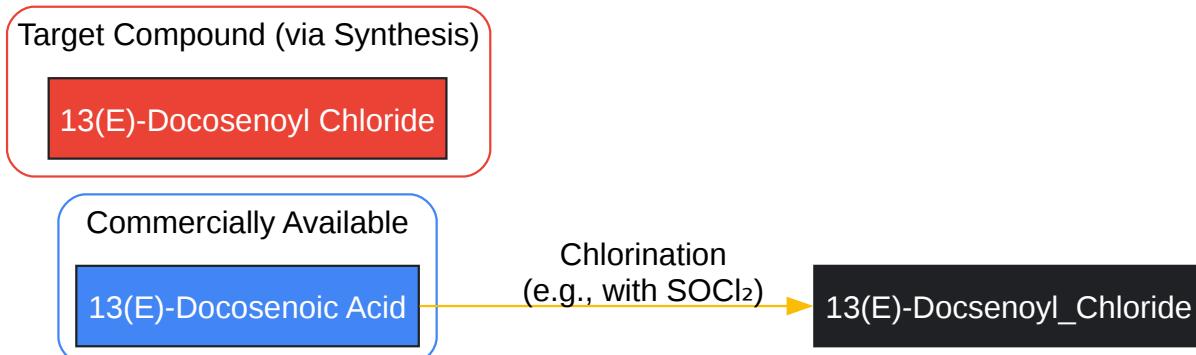
- Fatty acid (e.g., 13(E)-Docosenoic acid)
- Thionyl chloride (SOCl_2)
- Anhydrous solvent (e.g., dichloromethane (DCM) or toluene)
- Round-bottom flask with a reflux condenser
- Magnetic stirrer and heating mantle
- Inert atmosphere (e.g., nitrogen or argon)
- Rotary evaporator

Procedure:

- Reaction Setup: In a two-necked round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere, add the fatty acid (1 equivalent).
- Addition of Thionyl Chloride: To the fatty acid, add an excess of thionyl chloride (approximately 1.5 to 2 equivalents), either neat or dissolved in an anhydrous solvent.^[6] This step should be performed in a well-ventilated fume hood as the reaction evolves HCl and SO_2 gases.
- Reaction: The reaction mixture is gently refluxed with stirring. The progress of the reaction can be monitored by the cessation of gas evolution. The reaction is typically complete within 1-5 hours.^[6]
- Removal of Excess Reagent: After the reaction is complete, the excess thionyl chloride is removed. This can be achieved by distillation or by using a rotary evaporator.^[6] To ensure complete removal, an anhydrous solvent like toluene can be added and subsequently evaporated under reduced pressure; this process can be repeated a few times.^[6]
- Product Isolation: The resulting fatty acyl chloride is typically obtained as an oily liquid and can be used in the next synthetic step without further purification.^[6] Due to their reactivity, especially with moisture, acyl chlorides are often prepared and used immediately.^[6]

Visualizations

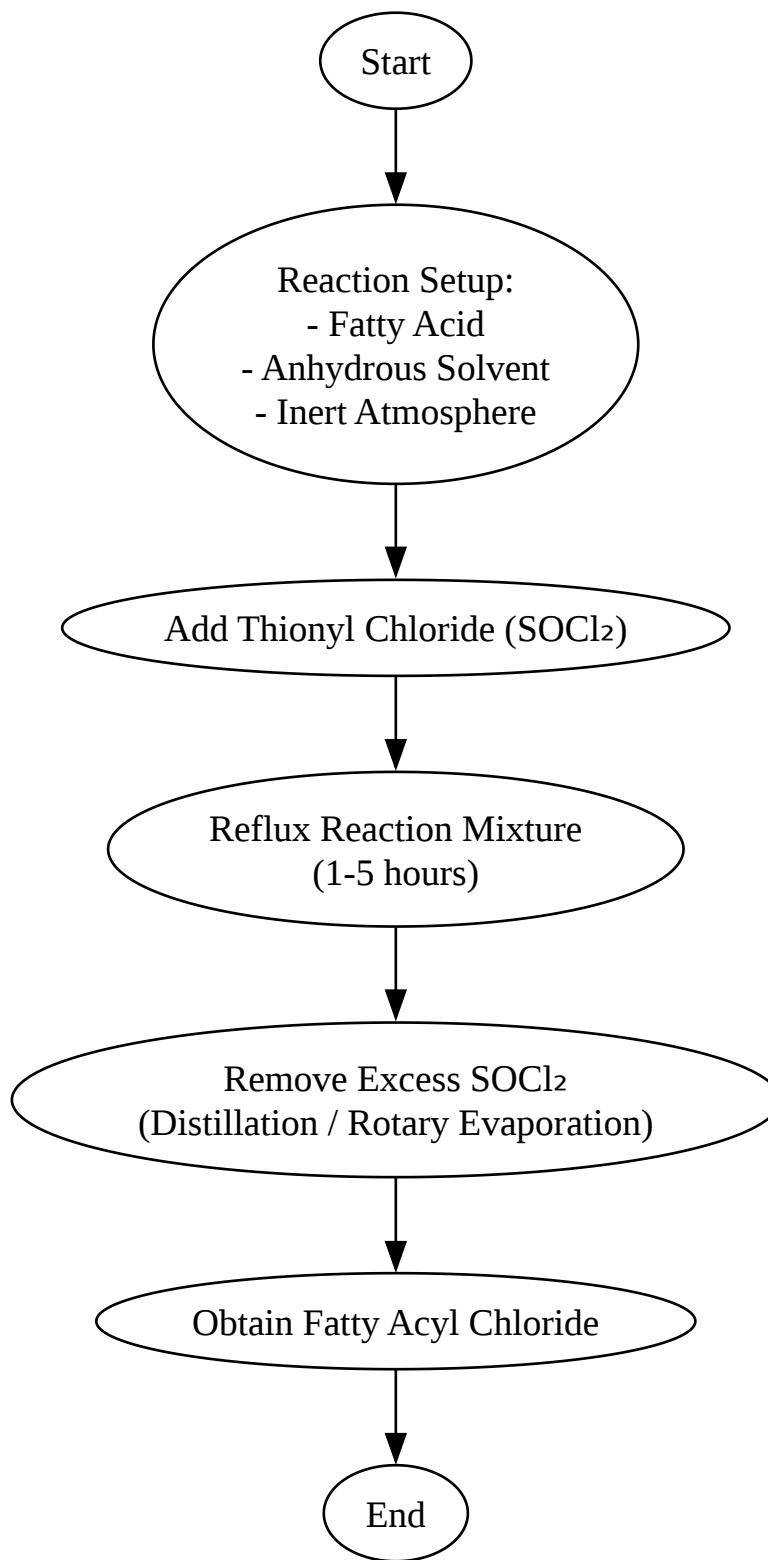
Logical Pathway for Obtaining 13(E)-Docosenoyl Chloride



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Caption: Logical pathway from the commercially available precursor to the target compound.

Experimental Workflow for the Synthesis of Fatty Acyl Chloride



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